

Navigating the Safety Profile of tert-Butylamine-d9 Hydrobromide: A Technical Guide

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Compound of Interest

Compound Name: *tert-Butylamine-d9Hydrobromide*

Cat. No.: *B586317*

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Disclaimer: A specific Safety Data Sheet (SDS) for tert-Butylamine-d9 Hydrobromide is not readily available. This guide has been compiled using data from the SDS for the non-deuterated parent compound, tert-Butylamine, and product safety information for tert-Butylamine Hydrobromide. The isotopic labeling with deuterium is not expected to significantly alter the chemical's primary hazards. Researchers must conduct their own risk assessments and handle the compound with appropriate caution.

This technical guide provides a comprehensive overview of the safety data for tert-Butylamine-d9 Hydrobromide, designed for researchers, scientists, and professionals in drug development. The following sections detail the substance's hazards, physical and chemical properties, and recommended safety protocols.

Section 1: Hazard Identification and GHS Classification

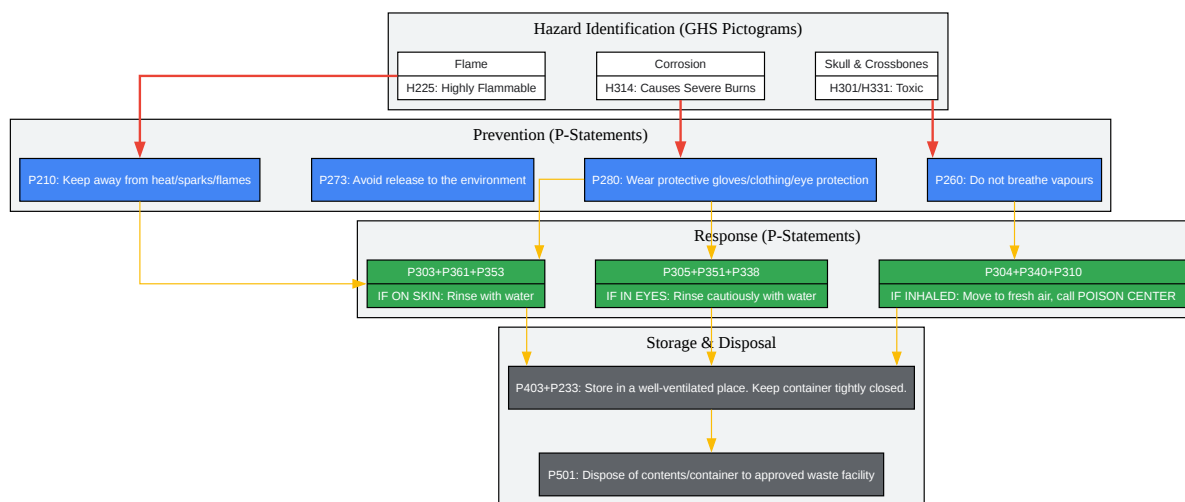
tert-Butylamine is a highly flammable, corrosive, and toxic substance. The hydrobromide salt, while a solid, carries the hazards associated with the amine, particularly causing skin and eye irritation.^[1] The parent amine is classified under the Globally Harmonized System (GHS) with multiple significant hazards.^{[2][3]}

Table 1: GHS Hazard Classification for tert-Butylamine

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapour[2][3]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2][3]
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled[3]
Skin Corrosion / Irritation	Category 1A	H314: Causes severe skin burns and eye damage[2][3]
Serious Eye Damage / Irritation	Category 1	H314: Causes severe skin burns and eye damage[2][3]
Aquatic Hazard, Long-Term	Category 3	H412: Harmful to aquatic life with long lasting effects[3]

Source: Compiled from multiple supplier SDS for tert-Butylamine.

The following diagram illustrates the logical workflow for hazard identification and response based on the GHS pictograms and precautionary statements associated with tert-Butylamine.



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Caption: GHS Hazard and Response Workflow for tert-Butylamine.

Section 2: Physical and Chemical Properties

The physical state of tert-Butylamine Hydrobromide is a white to off-white crystalline solid, differing from its parent amine, which is a liquid.^[1] This difference in physical state is crucial for handling and storage considerations.

Table 2: Physical and Chemical Data

Property	tert-Butylamine	tert-Butylamine Hydrobromide	Data Source
CAS Number	75-64-9	60469-70-7	[1][2]
Molecular Formula	C ₄ H ₁₁ N	C ₄ H ₁₁ N·HBr	[1]
Molecular Weight	73.14 g/mol	154.05 g/mol	[1]
Appearance	Clear liquid	White to Almost white powder to crystal	[1][2]
Melting Point	-67 to -68 °C	350 °C	[1][2]
Boiling Point	46 °C	Not available	
Density	0.696 g/cm ³ (at 25 °C)	Not available	
Flash Point	-8 °C	Not applicable	[4]
log Pow	0.4 (at 25 °C)	Not available	

Section 3: Toxicological and Exposure Data

Toxicological data is primarily available for the parent compound, tert-Butylamine. Animal experiments indicate that ingestion of less than 40 grams may be fatal or cause serious health damage.[5] It is corrosive and can cause chemical burns to the skin, eyes, and gastrointestinal tract.[5] Vapors are irritating to the eyes and respiratory system.[5]

Table 3: Toxicological Data for tert-Butylamine

Parameter	Value	Species	Method
LD50, Oral	Data not explicitly quantified in results	-	-
LC50, Inhalation	Data not explicitly quantified in results	-	-
Eye Irritation	Risk of serious damage to eyes	Rabbit	(ECHA)

Note: Specific quantitative LD50/LC50 values were not available in the searched documents, but the substance is classified as "Toxic if swallowed" and "Toxic if inhaled".[\[3\]](#)[\[5\]](#)

Table 4: Occupational Exposure Limits for tert-Butylamine

Jurisdiction	Limit Type	Value
(Various)	No specific limits established	Not available

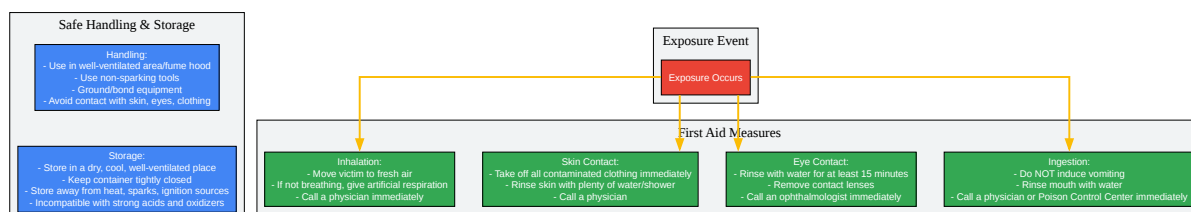
Note: The provided SDS indicate no specific occupational exposure limits have been established by regional regulatory bodies.[\[4\]](#)

Section 4: Experimental Protocols

The Safety Data Sheets reviewed do not contain detailed experimental protocols for the generation of toxicological or physical data. Data points are typically referenced to literature ("lit.") or aggregated databases like those from the European Chemicals Agency (ECHA). Standardized testing guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD) for toxicity and environmental fate, are the presumed methodologies. For instance, skin and eye irritation data often originate from OECD Test Guideline 404 and 405, respectively.

Section 5: Handling, Storage, and First Aid

Proper handling and storage are critical to ensure safety. The following diagram outlines the workflow for safe handling and emergency first aid response.



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Caption: Safe Handling and First Aid Workflow.

Personal Protective Equipment (PPE): Wear flame-retardant antistatic protective clothing, chemical-resistant gloves (e.g., Butyl rubber), and safety glasses with side-shields or goggles. A respirator is required if vapors or aerosols are generated.

Spill Response: In case of a spill, remove all ignition sources and evacuate the area.[2] Use spark-proof tools and explosion-proof equipment.[2] Absorb the spill with inert material and place it in a suitable, closed container for disposal.[2] Ensure adequate ventilation. Do not let the chemical enter drains.[2]

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